

How to download datasets from the Plastics Microbial Biodegradation Database.

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *PMBD*

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Accessing and Downloading Datasets from Plastics Biodegradation Databases

Application Note & Protocol

For researchers, scientists, and professionals in drug development engaged in the study of microbial plastic biodegradation, direct access to comprehensive datasets is crucial. This document provides detailed instructions on how to access and download data from the Plastics Microbial Biodegradation Database (**PMBD**) and offers a direct download protocol for the PlasticDB, a related and valuable resource.

Plastics Microbial Biodegradation Database (PMBD)

The Plastics Microbial Biodegradation Database (**PMBD**) is a valuable resource containing manually curated information on microorganisms and enzymes involved in the biodegradation of plastics.^[1] It provides detailed entries on microorganism-plastic relationships and the genes involved.^{[1][2]}

Data Access Protocol for PMBD

Direct bulk download of the entire **PMBD** dataset is not currently supported through its web interface.^{[1][2][3]} Instead, data is accessible through browsing and searching functionalities.

Protocol for Data Retrieval from **PMBD**:

- **Navigate to the PMBD Website:** Access the database through its official portal.
- **Browse Data:** Utilize the main menu to browse through different categories, such as "Microorganism" or "Enzyme." This allows for a survey of the available data.
- **Search for Specific Entries:** Use the search bar to query the database for specific microorganisms, plastics, or enzymes of interest.
- **Manual Data Extraction:** Once the desired information is located, you will need to manually copy and paste the data from the web page into a local file (e.g., a spreadsheet or text document).

Quantitative Data Summary from PMBD

The **PMBD** contains a significant amount of curated data. The table below summarizes the key quantitative information available within the database.^{[1][2]}

Data Type	Quantity
Microorganism-Plastic Relationships	949
Genes Involved in Biodegradation	79
Automatically Annotated Enzyme Sequences	>8000

PlasticDB: A Downloadable Alternative

For researchers requiring downloadable datasets, PlasticDB is an excellent resource that provides direct download links for its curated data on microorganisms and proteins associated with plastic biodegradation.^{[4][5]}

Downloadable Datasets from PlasticDB

PlasticDB offers several datasets for direct download, providing flexibility for various research applications.^{[4][6]}

Dataset	File Format	Description
Microorganisms and Metadata	Raw Text File	A comprehensive file containing all collated data from scientific literature. [6]
Protein Sequences	FASTA	Contains all protein sequences available in the database.
Protein Structure Predictions	Gzipped File	Contains all protein structure predictions generated by AlphaFold2. [6]

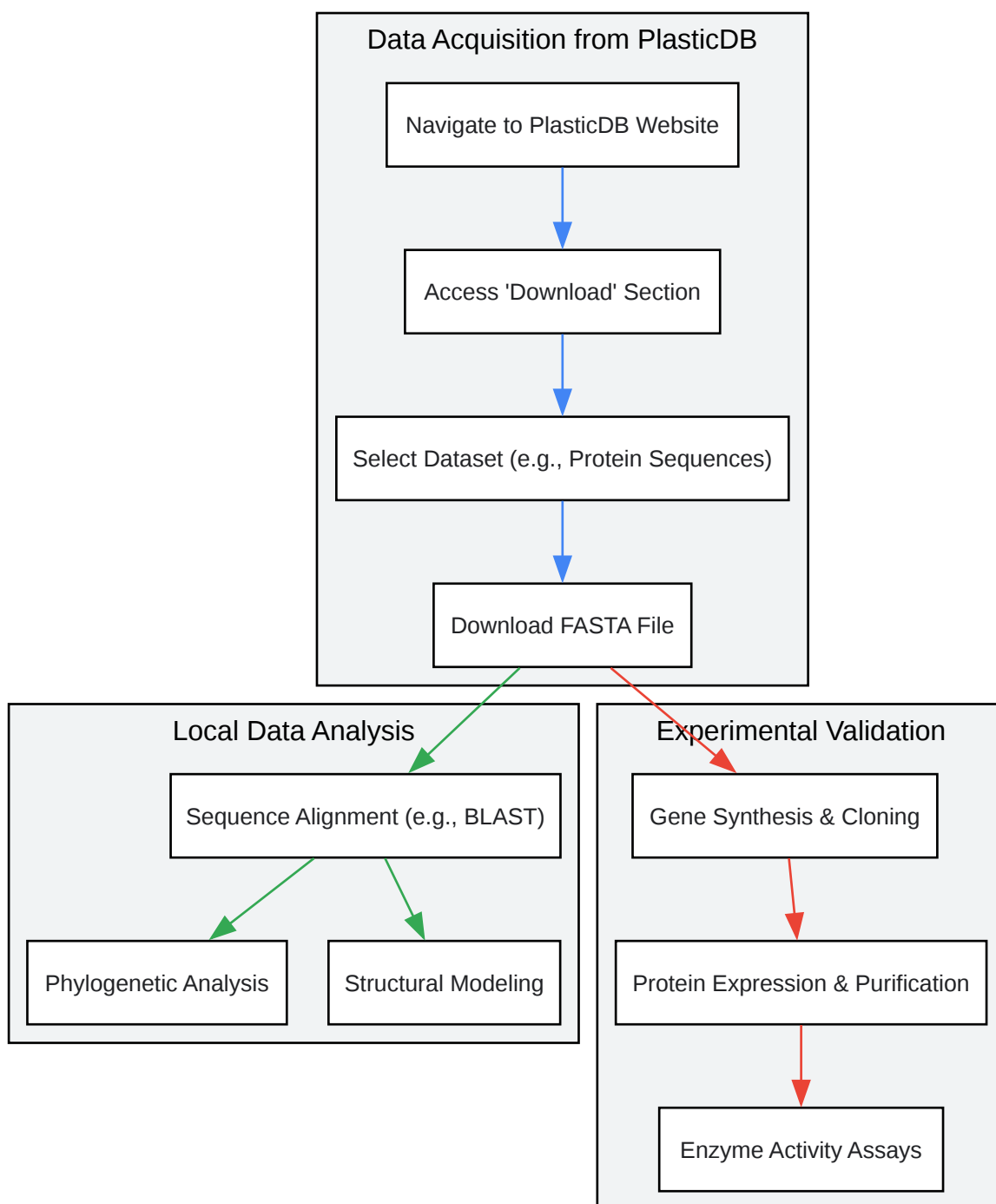
Protocol for Downloading Datasets from PlasticDB

The following protocol outlines the steps to download datasets directly from the PlasticDB website.

- **Access the PlasticDB Website:** Navigate to the main page of the PlasticDB database.
- **Locate the "Download" Section:** On the main menu, find and click on the "Download data" link.[\[4\]](#)
- **Select the Desired Dataset:** On the download page, you will find links for "Microorganisms and Metadata," "Protein Sequences," and "Protein Structure Predictions."
- **Initiate the Download:** Click the "Download" button corresponding to the dataset you wish to acquire. The file will be saved to your local computer.

Experimental Workflow for Data Utilization

The following diagram illustrates a typical workflow for utilizing the downloaded data from PlasticDB in a research context.



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Workflow for utilizing downloaded data.

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- To cite this document: BenchChem. [How to download datasets from the Plastics Microbial Biodegradation Database.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15135303#how-to-download-datasets-from-the-plastics-microbial-biodegradation-database]

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